

Personal protective equipment for handling (2S)-2-(Methylamino)propan-1-OL

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Compound of Interest

Compound Name: (2S)-2-(Methylamino)propan-1-OL

Cat. No.: B1601013

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Essential Safety and Handling Guide for (2S)-2-(Methylamino)propan-1-OL

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(2S)-2-(Methylamino)propan-1-OL** (CAS No. 40916-73-2). Adherence to these procedures is essential for ensuring a safe laboratory environment. This substance is known to cause severe skin burns and eye damage, may cause respiratory irritation, and is a combustible liquid.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(2S)-2-(Methylamino)propan-1-OL**:

PPE Category	Specific Requirements
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be used. [1] [2]
Hand Protection	Chemical-resistant, impervious gloves must be worn. Inspect gloves prior to use. [2] [3]
Body Protection	Wear a lab coat, and for larger quantities or where splashing is possible, use fire/flame resistant and impervious clothing. [2] [3]
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood. [1] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated eye wash station and safety shower are readily accessible.
- Work in a well-ventilated area, such as a certified chemical fume hood.[\[1\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Have a chemical spill kit readily available.

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of vapors or mists.
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[5\]](#)

- Wash hands thoroughly after handling.[\[5\]](#)
- When handling, do not eat, drink, or smoke.[\[3\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and metals.
- The recommended storage temperature is typically between 0-8°C.[\[5\]](#)

Quantitative Data

No specific occupational exposure limits (OELs) have been established for **(2S)-2-(Methylamino)propan-1-OL**. Therefore, exposure should be minimized to the lowest achievable level.

Parameter	Value
Occupational Exposure Limits	Not established.

Disposal Plan

1. Waste Collection:

- Collect waste material in a suitable, labeled, and closed container.
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.[\[6\]](#)

2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

- This may involve incineration in a licensed facility or burial in a specifically licensed landfill for chemical waste.
- Do not allow the chemical to enter drains or sewer systems.[\[3\]](#)

3. Contaminated Packaging:

- Contaminated packaging should be treated as hazardous waste.
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning where permitted.[\[3\]](#)

Emergency Procedures

First Aid Measures:

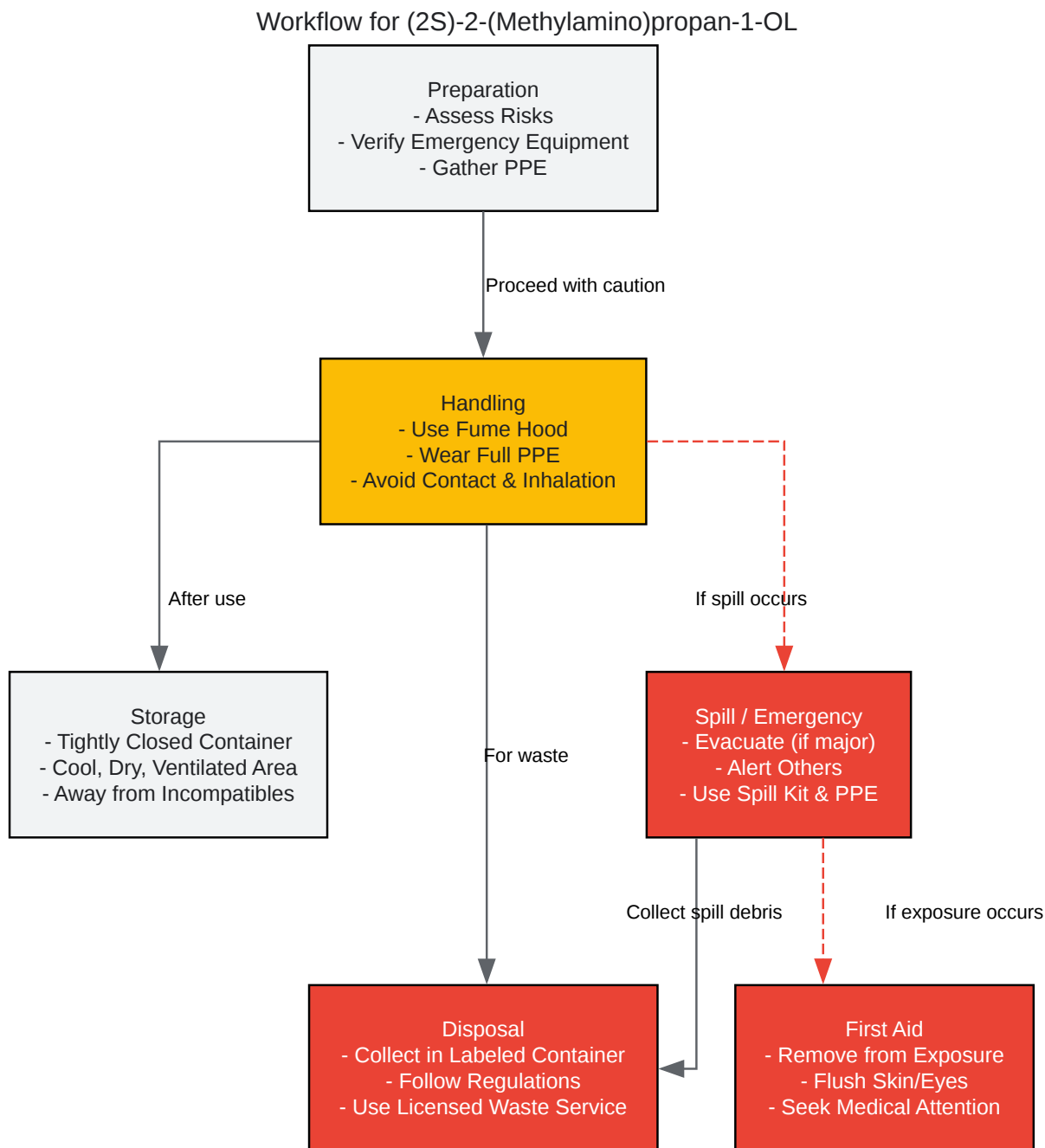
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[\[1\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[\[3\]](#)

Spill Response:

- Minor Spill:
 - Alert others in the area.
 - Wear appropriate PPE.
 - Contain the spill using inert absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.^[4]
- Clean the spill area with a suitable decontaminant.
- Major Spill:
 - Evacuate the area immediately.
 - Alert emergency services and your institution's environmental health and safety department.
 - Isolate the area and prevent entry.
 - Ensure the area is well-ventilated, if safe to do so.

Workflow for Safe Handling and Disposal



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Caption: Safe handling and disposal workflow for **(2S)-2-(Methylamino)propan-1-OL**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-AMINO-2-METHYL-1-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. louisville.edu [louisville.edu]
- 6. umanitoba.ca [umanitoba.ca]
- 7. chemicalbook.com [chemicalbook.com]
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